

Technical Comparison Guide: FTIR Analysis of 4-Nitrophenyl 2-Bromopropionate

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Compound of Interest

Compound Name: 4-Nitrophenyl 2-bromopropionate

CAS No.: 56985-87-6

Cat. No.: B2664371

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Executive Summary

4-Nitrophenyl 2-bromopropionate exhibits a highly distinctive carbonyl (

) stretching frequency, significantly shifted to a higher wavenumber compared to standard aliphatic esters. This shift is driven by the synergistic electron-withdrawing effects of the

-bromo substituent and the

-nitrophenoxy leaving group.

This guide provides a comparative spectral analysis to validate the synthesis and purity of this compound, distinguishing it from common precursors and hydrolysis byproducts.

Theoretical Framework: The Physics of the Shift

To accurately interpret the FTIR spectrum, one must understand the electronic environments affecting the carbonyl bond force constant (

). The stretching frequency (

) is proportional to

.

- Effect A:

-Halogenation (Inductive Effect): The bromine atom at the

-position exerts a strong inductive effect (

), withdrawing electron density from the carbonyl carbon. This shortening of the

bond increases the force constant, typically shifting the peak by +20–25 cm^{-1} .

- Effect B: Phenolic Ester (Resonance Inhibition): In alkyl esters, the ether oxygen donates electron density into the carbonyl (

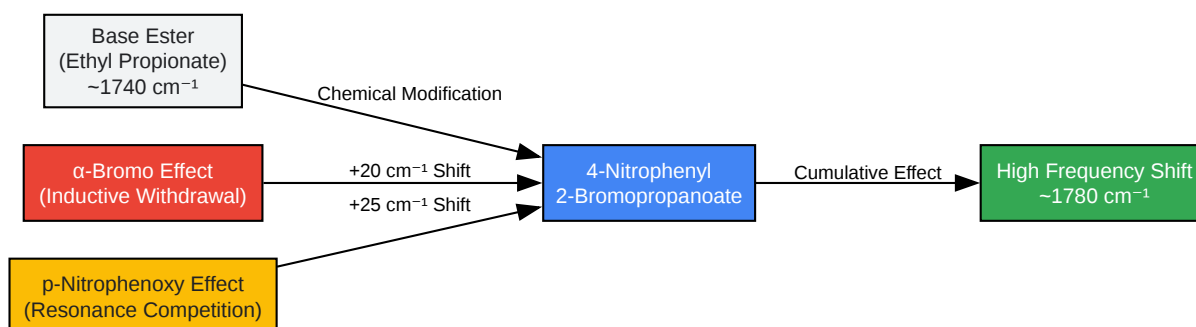
-donation), lowering the

bond order. In

-nitrophenyl esters, the ether oxygen's lone pair is delocalized into the electron-deficient aromatic ring (enhanced by the nitro group). This "competes" with the carbonyl, reducing donation to the

, thereby retaining high double-bond character and increasing the frequency by +25–30 cm^{-1} .

Mechanistic Visualization



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Figure 1: Additive electronic effects leading to the high-frequency carbonyl shift in the target compound.

Comparative Spectral Data

The following table contrasts the target compound against its structural analogs. Use these values to track reaction progress (e.g., esterification of 2-bromopropionyl bromide with 4-nitrophenol).

Compound	Structure Type	C=O Frequency (cm ⁻¹)	Diagnostic Notes
Ethyl Propionate	Aliphatic Ester	1735 – 1740	Reference standard; broad, strong peak.
Ethyl 2-bromopropanoate	-Bromo Ester	1740 – 1760	Often appears as a doublet due to rotational isomers (syn/anti conformers of Br vs C=O).
4-Nitrophenyl Propionate	Phenolic Ester	1760 – 1770	Shifted higher due to aryl ring; lacks -bromo induction.
4-Nitrophenyl 2-bromopropanoate	Activated -Bromo Ester	1775 – 1785	Highest frequency. Distinctive "activated" ester peak. Sharp and intense.
4-Nitrophenol	Hydrolysis Byproduct	N/A	Look for broad -OH stretch (3200-3500) and aromatic C=C (1590, 1500).

“

Critical Insight: If your spectrum shows a peak near 1760 cm^{-1} , your bromination may have failed (yielding the non-brominated ester), or you are observing the anti conformer. The target molecule is characterized by the distinct shift toward 1780 cm^{-1} .

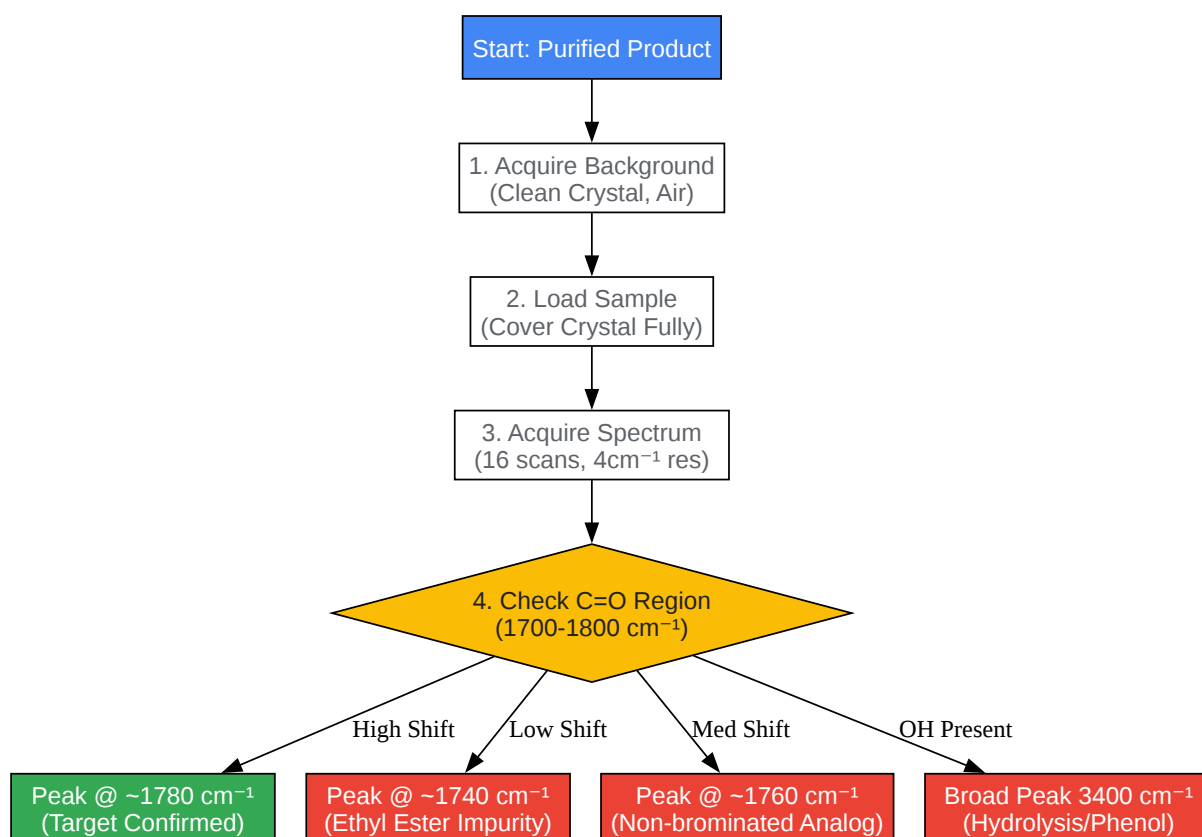
Experimental Protocol: FTIR Characterization

Objective: Confirm identity and purity of **4-nitrophenyl 2-bromopropanoate**.

Methodology

- Technique: Attenuated Total Reflectance (ATR) is preferred over KBr pellets to prevent hydrolysis of this moisture-sensitive "active" ester during preparation.
- Sample State: The compound is typically a low-melting solid or viscous oil.
- Parameters:
 - Resolution: 4 cm^{-1}
 - Scans: 16–32
 - Range: $4000\text{--}600\text{ cm}^{-1}$

Step-by-Step Workflow



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Figure 2: Decision tree for validating product identity via FTIR.

Self-Validation Checklist

Baseline: Is the baseline flat around 2000–2500 cm⁻¹? (Ensures good crystal contact).

Nitro Peaks: Do you see the characteristic

symmetric/asymmetric stretches at 1525 cm^{-1} and 1350 cm^{-1} ? These must be present alongside the carbonyl peak.

Absence of OH: Ensure no broad band exists $>3000\text{ cm}^{-1}$. Presence indicates hydrolysis to 4-nitrophenol and 2-bromopropionic acid.

References

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